

An In-depth Technical Guide on the Physical and Chemical Properties of Mancozeb

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mancopper*

Cat. No.: *B14648517*

[Get Quote](#)

Introduction

This technical guide provides a comprehensive overview of the core physical and chemical properties of Mancozeb, a broad-spectrum, non-systemic agricultural fungicide. Mancozeb is a polymeric complex of manganese and zinc salts of ethylene bis-dithiocarbamate.^{[1][2]} It is widely utilized in agriculture to protect a variety of crops, including fruits, vegetables, nuts, and field crops, from a wide range of fungal diseases.^{[2][3][4]} This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental context, and visual representations of its mechanism of action and environmental fate.

Physical and Chemical Properties

The physical and chemical characteristics of Mancozeb are crucial for understanding its application, environmental behavior, and toxicological profile. These properties have been determined through various standardized analytical methods.

Table 1: Physical Properties of Mancozeb

Property	Value	Conditions	Reference(s)
Appearance	Greyish-yellow, free-flowing powder. [5] [6] [7]	-	[5] [6] [7] [8]
Odor	Slight odor of hydrogen sulfide. [5] [7]	-	[5] [7]
Melting Point	Decomposes at 172 °C to 204 °C without melting. [5] [6] [9]	-	[5] [6] [9]
Density	1.92 - 1.99 g/mL	20 °C	[5] [10]
Vapor Pressure	9.8×10^{-8} mm Hg (1.3 $\times 10^{-7}$ Pa)	25 °C	[5]
Flash Point	138 °C (280 °F)	Open cup	[5] [8]

Table 2: Chemical and Physicochemical Properties of Mancozeb

Property	Value	Conditions	Reference(s)
IUPAC Name	manganese ethylenebis(dithiocarbamate) (polymeric) complex with zinc salt	-	[7][11][12]
CAS Number	8018-01-7	-	[1][5][6][7]
Molecular Formula	$(C_4H_6MnN_2S_4)_x(Zn)y$ or $C_8H_{12}MnN_4S_8Zn$	Polymeric complex	[5][10][13]
Molecular Weight	~541.1 g/mol	-	[5][10][14]
Water Solubility	6.2 mg/L	pH 7.5, 25 °C	[5][7]
Organic Solvent Solubility	Practically insoluble in most organic solvents.	-	[6][9]
Octanol-Water Partition Coefficient (log K _{ow})	1.33	-	[5][15]
Henry's Law Constant	4.4×10^{-9} atm·m ³ /mol	25 °C (estimated)	[5]
pKa	10.3	-	[5]
Soil Adsorption Coefficient (K _{oc})	Average 1000; >2000	-	[5][6]

Experimental Protocols

The determination of Mancozeb's physicochemical properties relies on standardized and validated methodologies, often following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development) and CIPAC (Collaborative International Pesticides Analytical Council).

2.1 Determination of Water Solubility The water solubility of Mancozeb is typically determined using the OECD Guideline 105 or the CIPAC MT 157 method.[11] This generally involves the "flask method," where an excess of the substance is agitated in water at a constant

temperature until equilibrium is reached. The concentration of Mancozeb in the aqueous phase is then quantified, often using techniques like High-Performance Liquid Chromatography (HPLC). Given Mancozeb's polymeric nature and tendency to dissociate, careful control of pH and temperature is critical.[11]

2.2 Octanol-Water Partition Coefficient (log Kow) The log Kow, a measure of lipophilicity, is a key parameter in assessing environmental fate.[16][17] For Mancozeb, this is determined using methods such as the shake-flask method (OECD Guideline 107). In this procedure, Mancozeb is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the analyte in both phases is measured to calculate the partition coefficient.

2.3 Hydrolysis and Soil Degradation Studies To determine stability, hydrolysis studies are conducted at various pH levels (e.g., 5, 7, and 9) following protocols like OECD Guideline 111. [5] The degradation of Mancozeb is monitored over time, and its half-life is calculated.[1] Soil metabolism studies are performed under both aerobic and anaerobic conditions to determine its persistence in soil, identifying major metabolites like ethylenethiourea (ETU).[1][3] These studies often involve applying ¹⁴C-labeled Mancozeb to soil samples and analyzing the parent compound and its degradates over time.

2.4 Synthesis and Formulation Analysis The synthesis of Mancozeb involves a multi-step process. It begins with the reaction of carbon disulfide and ethylenediamine with sodium hydroxide to form Nabam (disodium ethylenebisdithiocarbamate).[18] This intermediate is then reacted with a manganese salt to produce Maneb, which is subsequently reacted with a zinc salt to form the final Mancozeb polymeric complex.[18]

The analysis of technical grade Mancozeb and its formulations for active ingredient content and impurities, such as hexamethylenetetramine (HMTA), is performed using methods like titration for total manganese and zinc content and advanced chromatographic techniques like HPLC-MS/MS for trace impurity analysis.[11]

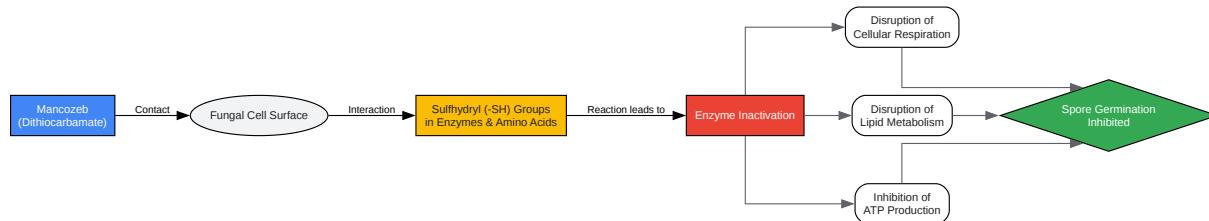
Mechanism of Action and Signaling Pathways

Mancozeb is classified by the Fungicide Resistance Action Committee (FRAC) as a multi-site contact fungicide (FRAC Code M03).[2][3] Its mode of action is not based on interfering with a single specific signaling pathway but rather on the disruption of multiple vital enzymatic processes within fungal cells.[3][4][19]

The core mechanism involves the reaction of its dithiocarbamate molecules with sulphhydryl (-SH) groups found in amino acids and enzymes of the fungal pathogen.[2][19][20] This non-specific binding inactivates numerous essential enzymes, leading to the widespread disruption of cellular functions, including:

- Lipid Metabolism[2]
- Cellular Respiration[2][21]
- Production of Adenosine Triphosphate (ATP)[2][4][9]

This multi-site activity means it simultaneously attacks various metabolic pathways, which makes the development of resistance by fungal pathogens highly unlikely.[3][19][20] As a contact fungicide, Mancozeb acts preventively on the plant surface, inhibiting spore germination and preventing the fungus from penetrating plant tissues.[19][20]



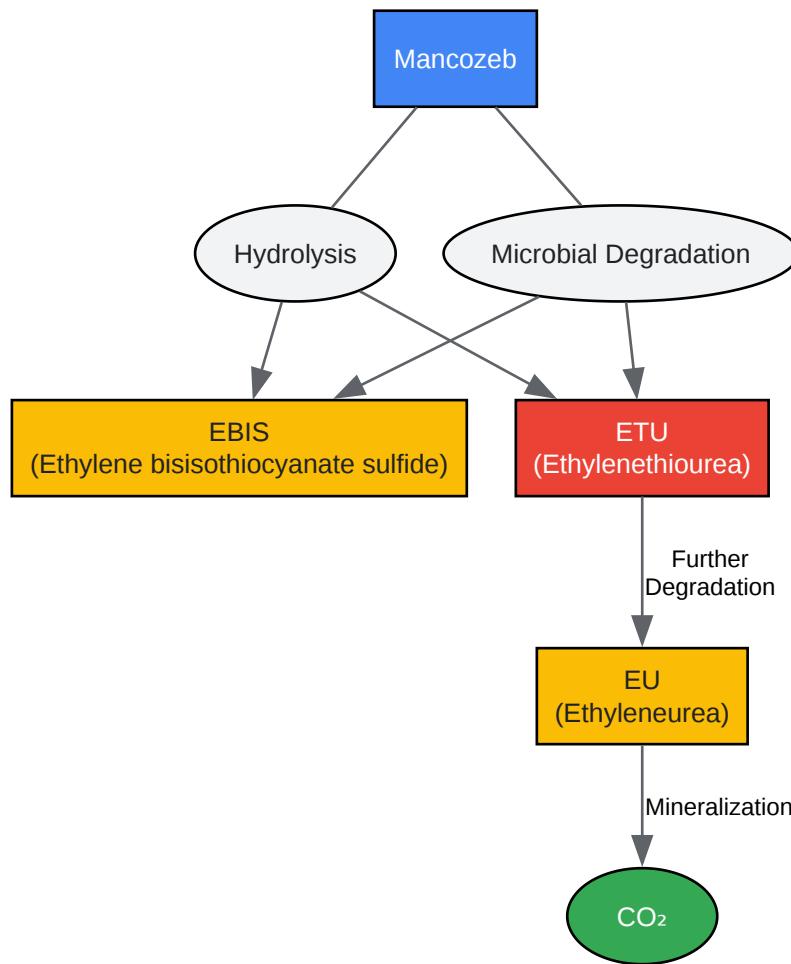
[Click to download full resolution via product page](#)

Mancozeb's multi-site mechanism of action on fungal cells.

Environmental Fate and Degradation

Mancozeb is not persistent in the environment.[1][6] It degrades relatively quickly in soil and water through processes like hydrolysis and microbial action.[1][3] The primary and most studied metabolite is ethylenethiourea (ETU), which is more water-soluble and mobile than the

parent compound.^{[1][3]} The degradation pathway involves the breakdown of the dithiocarbamate structure into several intermediates.



[Click to download full resolution via product page](#)

Simplified environmental degradation pathway of Mancozeb.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fungiresistance.com [fungiresistance.com]

- 2. Mancozeb - Wikipedia [en.wikipedia.org]
- 3. Mancozeb Fungicide | Minnesota Department of Agriculture [mda.state.mn.us]
- 4. Toxicity of Mancozeb_Chemicalbook [chemicalbook.com]
- 5. Mancozeb | C8H12MnN4S8Zn | CID 3034368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. EXTOXNET PIP - MANCOZEB [extoxnet.orst.edu]
- 7. Mancozeb [titanunicem.com]
- 8. ICSC 0754 - MANCOZEB [inchem.org]
- 9. Mancozeb [agrocarechem.com]
- 10. CAS Common Chemistry [commonchemistry.cas.org]
- 11. openknowledge.fao.org [openknowledge.fao.org]
- 12. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 13. Mancozeb | 8018-01-7 [chemnet.com]
- 14. scbt.com [scbt.com]
- 15. ars.usda.gov [ars.usda.gov]
- 16. Octanol-water partition coefficient - Wikipedia [en.wikipedia.org]
- 17. mdpi.com [mdpi.com]
- 18. 117.211.166.25:8082 [117.211.166.25:8082]
- 19. Mancozeb Fungicide Mode of Action [allpesticides.com]
- 20. What Is Mancozeb and Why Is It One of the Most Widely Used Fungicides? [jindunchemical.com]
- 21. CAS 8018-01-7: Mancozeb | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical and Chemical Properties of Mancozeb]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14648517#mancopper-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com